

An In-depth Technical Guide to N,N-Dialkyl-4aminopiperidines

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N,N,4-Trimethylpiperidin-4-amine	
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This technical guide provides a comprehensive overview of **N,N,4-Trimethylpiperidin-4-amine** and related compounds, with a focus on their chemical properties, synthesis, and experimental protocols. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identification and the Case of "N,N,4-Trimethylpiperidin-4-amine"

A direct search for the CAS number of "N,N,4-Trimethylpiperidin-4-amine" does not yield a specific entry in major chemical databases. This suggests that this particular compound may be novel, not widely studied, or that the nomenclature might be ambiguous. The most closely related and well-documented compound is N,N-Dimethylpiperidin-4-amine. Given the similarity in naming, it is plausible that inquiries for the "trimethyl" variant are intended to refer to the "dimethyl" compound.

Therefore, this guide will primarily focus on N,N-Dimethylpiperidin-4-amine (CAS Number: 50533-97-6), while also addressing other related trimethylated structures.

N,N-Dimethylpiperidin-4-amine: Properties and Synthesis

N,N-Dimethylpiperidin-4-amine, also known as 4-(dimethylamino)piperidine, is a heterocyclic amine that serves as a versatile building block in organic synthesis.[1][2]



Chemical and Physical Properties

The key physicochemical properties of N,N-Dimethylpiperidin-4-amine are summarized in the table below.[1][2]

Property	Value
CAS Number	50533-97-6
Molecular Formula	C7H16N2
Molecular Weight	128.22 g/mol
IUPAC Name	N,N-dimethylpiperidin-4-amine
Synonyms	4-(dimethylamino)piperidine, 4- Dimethylaminopiperidine
Physical Form	Solid

Synthesis of N,N-Dimethylpiperidin-4-amine

A common and effective method for the synthesis of N,N-Dimethylpiperidin-4-amine is the reductive amination of a protected piperidone derivative.

This protocol is adapted from a known synthetic route.[3]

Materials:

- 1-(tert-Butoxycarbonyl)-4-piperidone
- Dimethylamine hydrochloride
- Sodium cyanoborohydride
- Methanol
- Concentrated Hydrochloric Acid (HCl)
- 2M Sodium Hydroxide (NaOH) solution

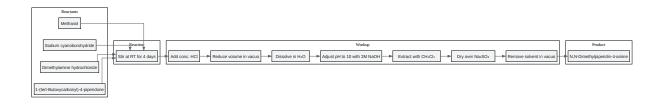


- Dichloromethane (CH₂Cl₂)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Deionized Water (H2O)

Procedure:

- To a solution of 1-(tert-Butoxycarbonyl)-4-piperidone (998 mg, 4.75 mmol) in methanol (15 mL), add dimethylamine hydrochloride (800 mg, 9.8 mmol) and sodium cyanoborohydride (270 mg, 4.3 mmol) at room temperature.
- · Stir the reaction mixture for 4 days.
- Add concentrated HCl (10 mL) and reduce the volume of the reaction mixture in vacuo.
- Dissolve the resulting residue in H₂O (30 mL).
- Adjust the pH of the aqueous solution to 10 using a 2M NaOH solution.
- Extract the aqueous solution with dichloromethane (3 x 20 mL).
- Combine the organic extracts and dry over anhydrous Na₂SO₄.
- Remove the solvent in vacuo to yield N,N-Dimethylpiperidin-4-amine.





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Caption: Reductive amination synthesis of N,N-Dimethylpiperidin-4-amine.

Other Trimethylated Piperidine Amines

While "N,N,4-Trimethylpiperidin-4-amine" is not readily identified, other isomers and related compounds exist. For instance, 4-(aminomethyl)-N,N,1-trimethylpiperidin-4-amine has been documented. The presence of multiple methyl groups on the piperidine ring and the amine functionalities can lead to a wide range of isomers with potentially distinct biological and chemical properties. The synthesis of such substituted piperidines often involves multi-step reaction sequences, including reductive aminations, alkylations, and ring-forming reactions.[4]

Applications and Significance

Piperidine derivatives are crucial scaffolds in medicinal chemistry. 4-Aminopiperidine moieties, in particular, are found in a variety of biologically active compounds. N,N-Dimethylpiperidin-4-amine and its analogues are valuable intermediates in the synthesis of pharmaceuticals. Their



structural features can influence the modulation of targets such as N-methyl-D-aspartate (NMDA) receptors.[6]

Conclusion

While the specific compound "N,N,4-Trimethylpiperidin-4-amine" remains elusive in common chemical databases, the closely related and well-characterized N,N-Dimethylpiperidin-4-amine (CAS: 50533-97-6) serves as a critical synthetic intermediate. The provided experimental protocol for its synthesis via reductive amination offers a reliable method for its preparation. The exploration of piperidine derivatives continues to be a significant area of research, particularly in the development of new therapeutic agents. Researchers interested in trimethylated piperidine amines should consider the synthesis and evaluation of specific isomers to explore their unique properties.

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References

- 1. 4-(dimethylamino)-piperidine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. N,N-Dimethylpiperidin-4-amine | C7H16N2 | CID 417391 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N,N-Dimethylpiperidin-4-amine synthesis chemicalbook [chemicalbook.com]
- 4. etheses.whiterose.ac.uk [etheses.whiterose.ac.uk]
- 5. Bot Verification [rasayanjournal.co.in]
- 6. N,N-Dimethylpiperidin-4-amine | 50533-97-6 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N,N-Dialkyl-4aminopiperidines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3332500#n-n-4-trimethylpiperidin-4-amine-casnumber]

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